

Application Notes and Protocol for Anhydrous Yttrium Bromide

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Compound of Interest

Compound Name: Yttrium bromide

Cat. No.: B078790

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This document provides detailed guidelines for the safe handling and storage of anhydrous **yttrium bromide** (YBr_3). Adherence to these protocols is crucial due to the compound's hygroscopic and irritant nature.

Introduction

Anhydrous **yttrium bromide** is a white, crystalline solid that is highly soluble in water.^{[1][2]} It is a valuable precursor in various chemical syntheses and material science applications. Its utility is underscored by its reactivity, which also necessitates careful handling to prevent exposure and maintain the integrity of the material. The anhydrous form is particularly sensitive to moisture and will readily absorb atmospheric water.

Safety and Hazards

Anhydrous **yttrium bromide** is classified as a hazardous substance. It is crucial to be aware of its potential dangers before handling.

2.1 GHS Hazard Classification

- Skin Corrosion/Irritation: Category 2 - Causes skin irritation.^{[3][4][5]}
- Serious Eye Damage/Eye Irritation: Category 2 - Causes serious eye irritation.^{[3][4][5]}

- Specific Target Organ Toxicity (Single Exposure): Category 3 - May cause respiratory irritation.[4][5]

2.2 Precautionary Statements

- Prevention: Avoid breathing dust.[4][5] Wash hands and any exposed skin thoroughly after handling.[4][5] Use only in a well-ventilated area or outdoors.[4][5] Wear protective gloves, clothing, eye, and face protection.[4][5]
- Response: If on skin, wash with plenty of soap and water.[5] If skin irritation occurs, seek medical advice.[5] If in eyes, rinse cautiously with water for several minutes.[5] Remove contact lenses if present and easy to do. Continue rinsing.[5] If eye irritation persists, get medical attention.[4] If inhaled, remove the person to fresh air and keep comfortable for breathing.[5] Call a poison center or doctor if you feel unwell.[5]
- Storage: Store in a well-ventilated place and keep the container tightly closed.[4][5] Store locked up.[4]
- Disposal: Dispose of contents and container to an approved waste disposal plant.[4][5]

Quantitative Data Summary

Property	Value	Source
OSHA PEL (as Y)	1 mg/m ³	[3][4]
ACGIH TLV (as Y)	1 mg/m ³	[4][6]
NIOSH IDLH (as Y)	500 mg/m ³	[4]
Melting Point	904 °C	[1][6][7]
Solubility in Water	83.3 g/100 mL at 30°C	[1][6][7]

Experimental Protocols

4.1 Personal Protective Equipment (PPE)

Before handling anhydrous **yttrium bromide**, ensure the following PPE is worn:

- Respiratory Protection: For operations that may generate dust, a NIOSH/MSHA approved respirator is required.[8]
- Eye Protection: Chemical safety glasses with side shields or splash-proof goggles are mandatory.[8] An emergency eyewash station must be readily available.[8]
- Skin Protection: Wear impermeable gloves and suitable long-sleeved clothing.[8][9]

4.2 Handling Protocol

Due to its hygroscopic nature, anhydrous **yttrium bromide** must be handled in a controlled, inert atmosphere to prevent degradation.

- Work Area Preparation: All handling of anhydrous **yttrium bromide** should be conducted within a glovebox or a fume hood with a controlled, dry atmosphere (e.g., argon or nitrogen). [8][9] Ensure the humidity level within the enclosure is minimized.
- Material Transfer: Use clean, dry spatulas and glassware. Avoid the use of plastic instruments that may retain moisture or generate static electricity.
- Weighing: If weighing is required, perform it within the controlled atmosphere of the glovebox.
- Dispensing: When dispensing the powder, do so carefully to minimize the generation of dust.
- Post-Handling: After handling, thoroughly clean all equipment that has come into contact with the compound. Decontaminate the work area as per standard laboratory procedures.

4.3 Storage Protocol

Proper storage is critical to maintain the anhydrous state of **yttrium bromide**.

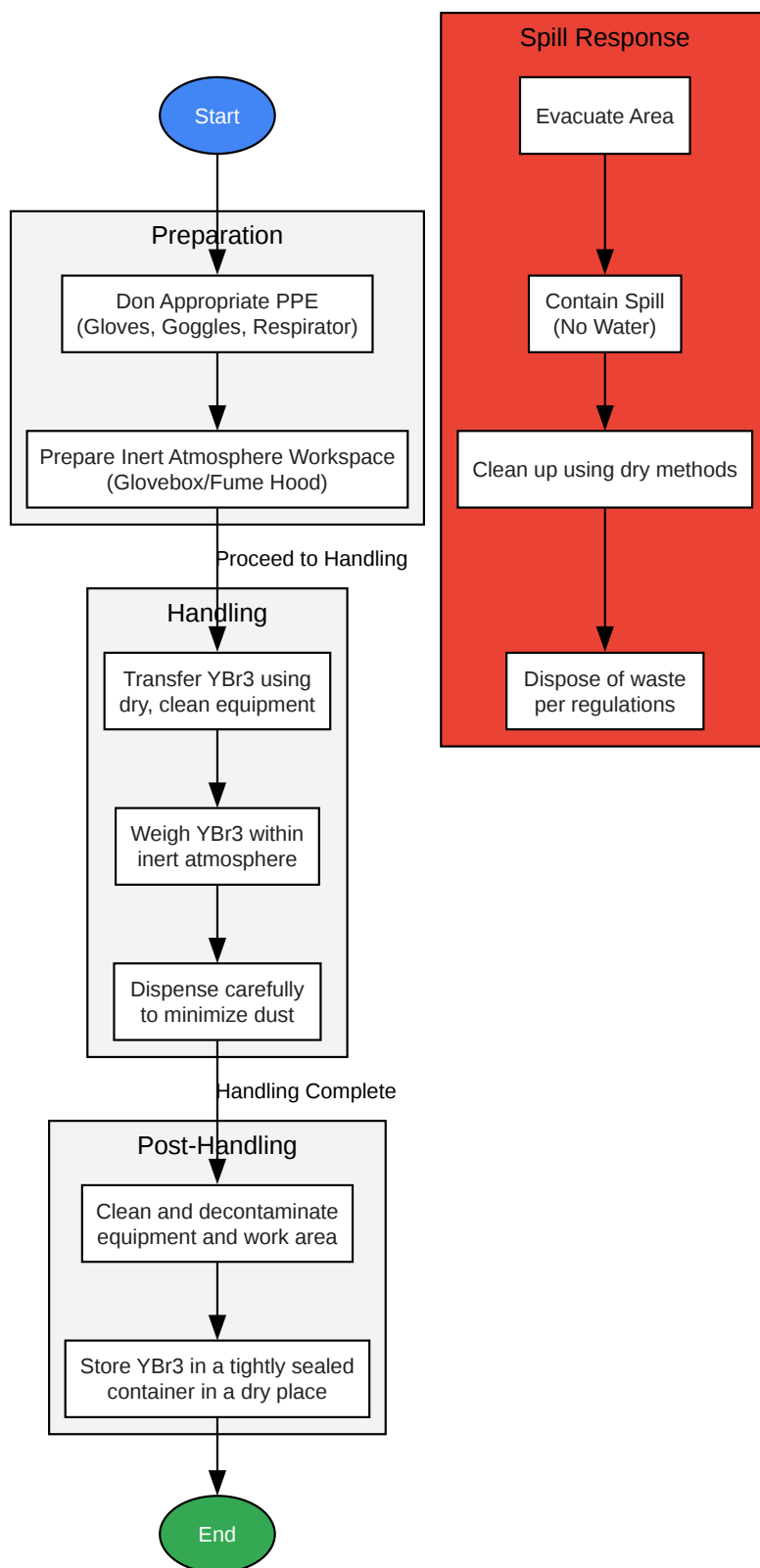
- Container: Store in a tightly sealed, original container.[4][8] For research quantities, consider ampuling under argon.[6]
- Environment: Store in a cool, dry, and well-ventilated area.[4] The storage location should be a dedicated cabinet for reactive and hygroscopic materials.

- Incompatibilities: Store away from water, moisture, strong acids, strong bases, and strong oxidizing agents.[8]

4.4 Spill and Waste Disposal Protocol

- Spill Containment: In case of a spill, evacuate the area.[10] Eliminate all ignition sources.[10] Do not touch or walk through the spilled material.[10]
- Spill Cleanup: For a dry spill, use a clean, dry shovel to place the material into a clean, dry, and loosely covered container for disposal.[10] Avoid generating dust.[11] Do not use water for cleanup.[9]
- Waste Disposal: Dispose of waste **yttrium bromide** and any contaminated materials in accordance with local, state, and federal regulations.[8] Chemical waste generators must determine if the discarded chemical is classified as hazardous waste.[4]

Logical Workflow Diagram



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Caption: Workflow for Safe Handling and Storage of Anhydrous **Yttrium Bromide**.

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